Technical Support Center: TG100-115 Storage and Handling

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Compound of Interest	
Compound Name:	*TG100-115*
CAS No.:	*677297-51-7*
Cat. No.:	*B1684651*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage and handling of **TG100-115** to minimize degradation and ensure experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for solid **TG100-115**?

A1: Solid **TG100-115** is stable for at least two to three years when stored at -20°C.[1][2] It is supplied as a crystalline solid and should be kept in a tightly sealed container.

Q2: How should I store **TG100-115** once it is dissolved in a solvent?

A2: The stability of **TG100-115** in solution depends on the solvent and storage temperature. For stock solutions prepared in DMSO, it is recommended to:

- Store at -80°C for long-term storage (up to 1 year).[1]
- Store at -20°C for short-term storage (up to 1 month).[1]

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To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.[1]

Q3: Can I store my **TG100-115** solution in the refrigerator (4°C)?

A3: There is no specific data on the stability of **TG100-115** solutions at 4°C. Generally, for small molecule inhibitors, lower temperatures slow down degradation. While short-term storage in a refrigerator might be possible, it is not the recommended condition. For optimal stability, -20°C or -80°C is advised.

Q4: Is **TG100-115** sensitive to light?

A4: While specific photostability studies for **TG100-115** are not readily available, its pteridine core structure suggests potential sensitivity to light. Pteridine compounds can be susceptible to photodegradation. Therefore, it is recommended to protect both solid **TG100-115** and its solutions from light by storing them in amber vials or by wrapping the container with aluminum foil.

Q5: What solvents are recommended for dissolving **TG100-115**?

A5: **TG100-115** is soluble in DMSO (up to 9 mg/mL) and DMF (up to 1 mg/mL).[1][2] It is reported to be insoluble in water and ethanol.[1] When preparing aqueous buffers, a common method is to first dissolve the compound in DMSO and then dilute it with the aqueous buffer. Be mindful of the final DMSO concentration in your experiment, as it can have biological effects.

Troubleshooting Guide: Degradation Issues

If you suspect that your **TG100-115** has degraded, consult the following troubleshooting guide.

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Observed Problem	Potential Cause	Troubleshooting Steps & Recommendations
Reduced or no inhibitory activity in assays.	Compound degradation due to improper storage.	1. Verify Storage Conditions: Confirm that the solid compound has been stored at -20°C and solutions at -20°C or -80°C. 2. Prepare Fresh Stock: If in doubt, prepare a fresh stock solution from the solid compound. 3. Perform a Concentration-Response Curve: This will help determine if the compound has lost potency.
Precipitate observed in the solution after thawing.	Poor solubility at lower temperatures or after freeze-thaw cycles.	1. Warm Gently: Warm the vial to 37°C for a few minutes and vortex to redissolve the compound. 2. Sonicate: A brief sonication in a water bath can also help to redissolve the precipitate. 3. Avoid Repeated Freeze-Thaw: Aliquot stock solutions to minimize the number of freeze-thaw cycles.
Discoloration of the solid compound or solution.	Potential oxidation or photodegradation.	1. Protect from Light: Ensure the compound is stored in a light-protected container. 2. Inert Atmosphere: For long-term storage of the solid, consider storing under an inert gas like argon or nitrogen to minimize oxidation. 3. Use High-Purity Solvents: Use anhydrous, high-purity solvents to prepare solutions,

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	as impurities can catalyze degradation.

Quantitative Data Summary

The following table summarizes the recommended storage conditions and stability data for **TG100-115**.

Form	Storage Temperature	Solvent	Duration	Reference
Solid	-20°C	N/A	≥ 2-3 years	[1][2]
Solution	-80°C	DMSO	Up to 1 year	[1]
Solution	-20°C	DMSO	Up to 1 month	[1]

Experimental Protocols

Protocol for Preparing a **TG100-115** Stock Solution

- Warm to Room Temperature: Before opening, allow the vial of solid **TG100-115** to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the compound.
- Weigh the Compound: In a chemical fume hood, carefully weigh the desired amount of **TG100-115**.
- Add Solvent: Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Ensure Complete Dissolution: Vortex the solution and, if necessary, gently warm it (e.g., in a 37°C water bath) or sonicate briefly until the compound is completely dissolved.
- Aliquot and Store: Aliquot the stock solution into single-use, light-protected vials and store at -20°C or -80°C.

Protocol for Assessing **TG100-115** Stability (Adapted from ICH Guidelines)

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For researchers who need to validate the stability of **TG100-115** under their specific experimental conditions, a simplified stability study can be performed.

- Prepare Samples: Prepare several aliquots of your **TG100-115** working solution in your experimental buffer.
- Storage Conditions: Store the aliquots under different conditions you wish to test (e.g., 4°C, room temperature, exposed to light). Include a control aliquot stored under the recommended conditions (-20°C or -80°C).
- Time Points: At various time points (e.g., 0, 24, 48, 72 hours), retrieve an aliquot from each storage condition.
- Assess Activity: Test the activity of the stored aliquots in your biological assay (e.g., a kinase assay).
- Analyze Data: Compare the activity of the test samples to the control sample. A significant decrease in activity indicates degradation.

Visualizations

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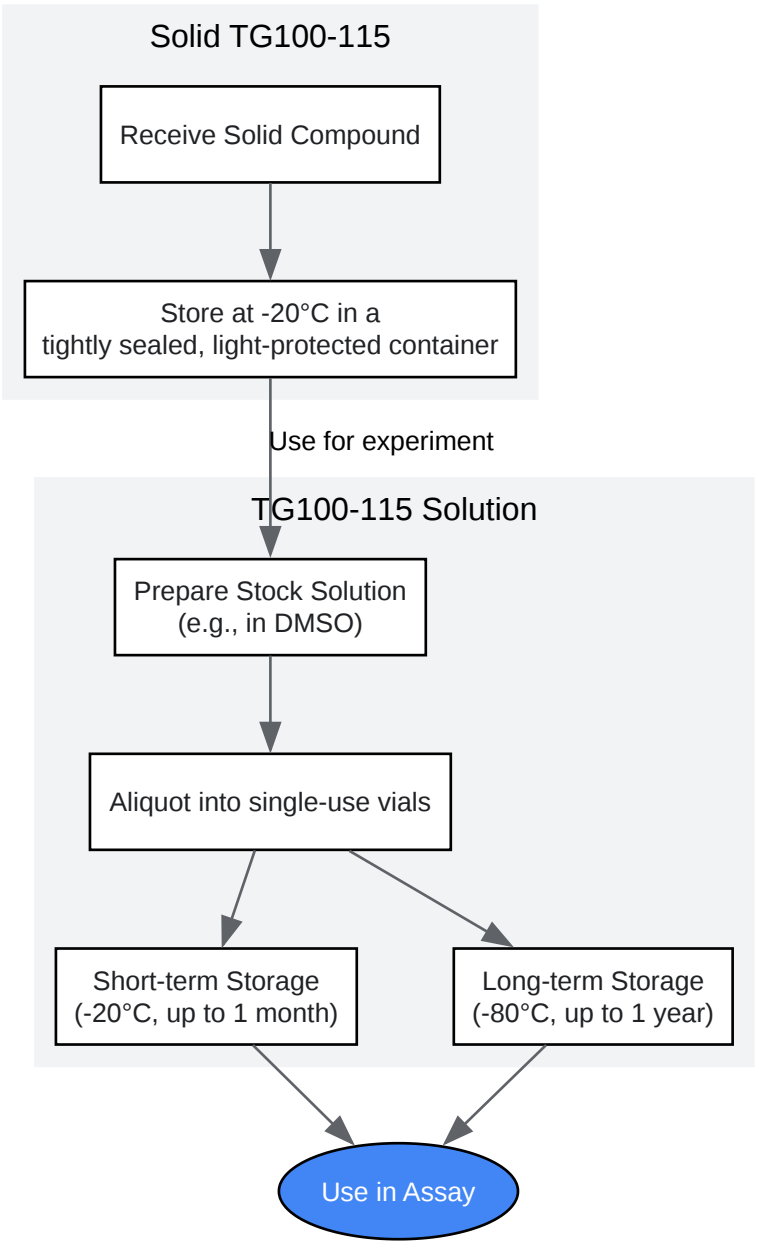
TG100-115 Storage Workflow



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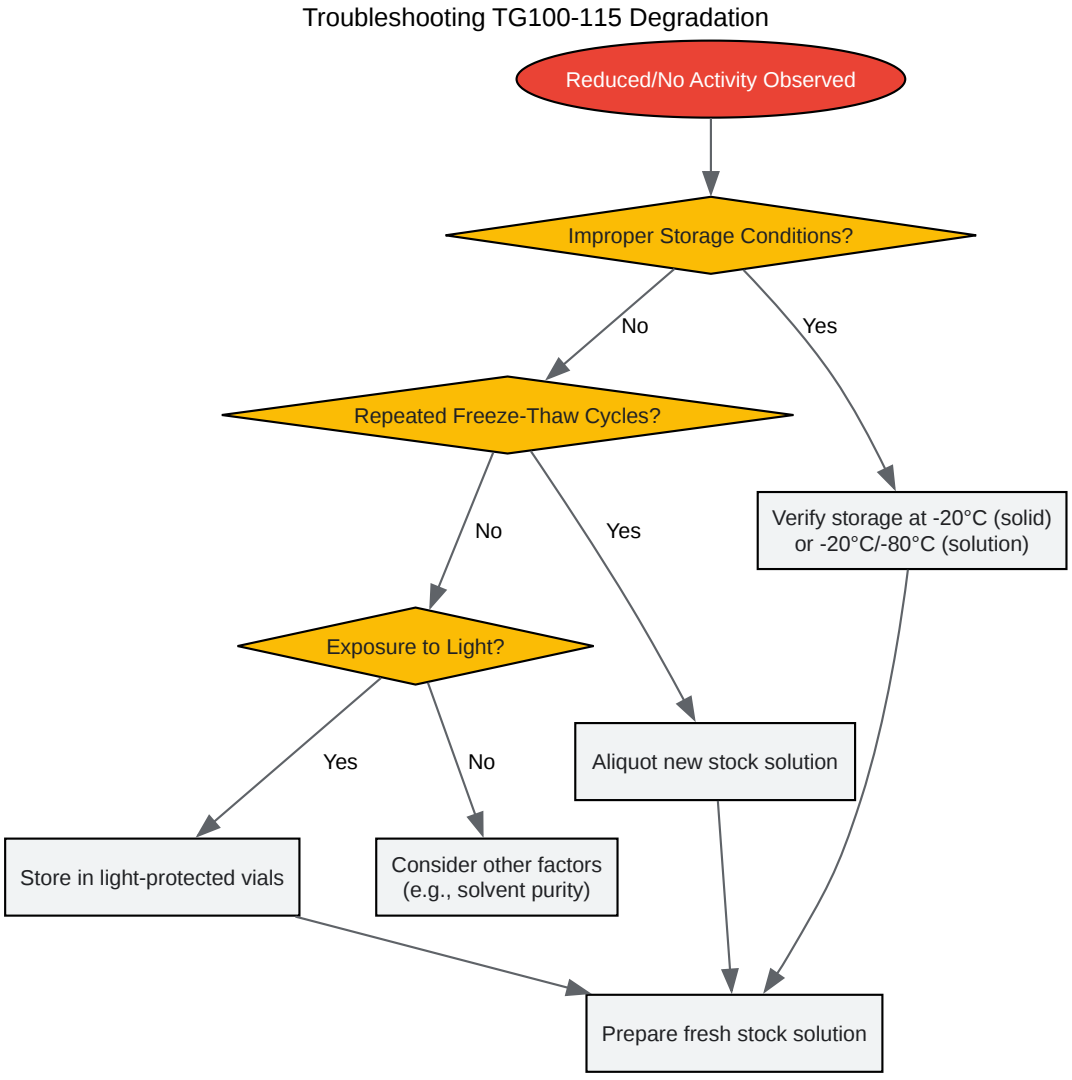

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References

- 1. Thermal Degradation of Small Molecules: A Global Metabolomic Investigation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ICH Guidelines: Drug Stability Testing Essentials | AMSbiopharma [amsbiopharma.com]

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